

Safeguarding Your Laboratory: Proper Disposal of 2-(Perfluorodecyl)ethyl Acrylate

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Compound of Interest

Compound Name: 2-(Perfluorodecyl)ethyl acrylate

Cat. No.: B106138

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For Immediate Implementation: This document provides critical safety and logistical guidance for the proper disposal of **2-(Perfluorodecyl)ethyl acrylate** (CAS No. 17741-60-5). Adherence to these procedures is essential for ensuring laboratory safety and environmental protection. This substance is categorized as a perfluorinated compound (PFAS), often referred to as a "forever chemical," and is also an acrylate monomer, which requires specific handling to prevent hazardous polymerization.

I. Essential Chemical and Physical Properties

A clear understanding of the chemical's properties is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for **2-(Perfluorodecyl)ethyl acrylate**.

Property	Value
Molecular Formula	C ₁₇ H ₇ F ₂₅ O ₂
Molecular Weight	718.19 g/mol [1]
Melting Point	48-53°C[2]
Boiling Point	122°C at 4 mmHg[2]
Appearance	White solid
Storage Temperature	2°C - 8°C[3]

II. Detailed Disposal Protocol

The disposal of **2-(Perfluorodecyl)ethyl acrylate** must be managed as hazardous waste. Due to its classification as a PFAS, this chemical is persistent in the environment and requires specialized disposal methods. It is also an acrylate monomer, which can undergo spontaneous and hazardous polymerization if not handled correctly.

A. Waste Collection and Segregation:

- Designated Waste Container:
 - Use a dedicated, clearly labeled, and chemically resistant container for the collection of **2-(Perfluorodecyl)ethyl acrylate** waste.
 - The container must have a secure, tight-fitting lid to prevent the release of vapors.
 - Label the container as "Hazardous Waste: **2-(Perfluorodecyl)ethyl acrylate**" and include the appropriate hazard symbols.
- Waste Segregation:
 - Crucially, do not mix **2-(Perfluorodecyl)ethyl acrylate** waste with other chemical waste streams, especially incompatible materials like peroxides, which can initiate violent polymerization.
 - Solid waste (e.g., contaminated personal protective equipment (PPE), absorbent materials) should be collected separately from liquid waste.

B. Handling and Neutralization of Small Spills:

- Immediate Action: In the event of a small spill (up to 5 liters), absorb the material using an inert absorbent such as vermiculite, sand, or commercially available clean-up kits.
- Inhibitor Addition: It is recommended to add an inhibitor like solid phenothiazine (PTZ) to the contaminated absorbent material to prevent polymerization.
- Collection: Carefully collect the absorbed material using spark-proof tools and place it in the designated solid hazardous waste container.

- Decontamination: Decontaminate the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.

C. Disposal of Empty Containers:

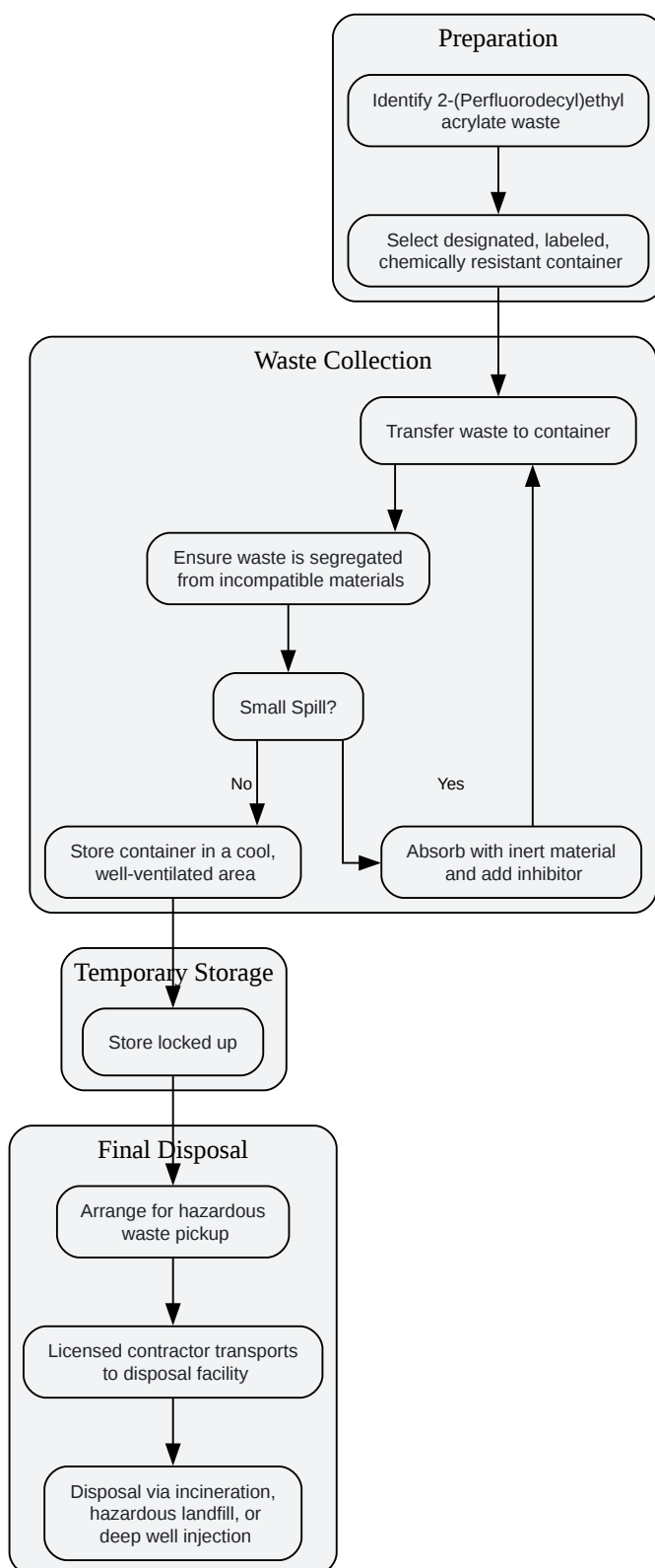
- Triple Rinsing: Empty containers of **2-(Perfluorodecyl)ethyl acrylate** must be triple-rinsed.
- Rinsate Collection: The first rinsate (the liquid from the initial rinse) must be collected and disposed of as hazardous waste.
- Container Disposal: After triple rinsing and ensuring the container is free of residue, deface the label and dispose of the container in accordance with your institution's guidelines for non-hazardous waste, or recycle if appropriate.

D. Final Disposal Procedures:

- Professional Disposal: The ultimate disposal of **2-(Perfluorodecyl)ethyl acrylate** waste must be conducted by a licensed hazardous waste disposal company.
- Approved Methods: The U.S. Environmental Protection Agency (EPA) has provided interim guidance on the disposal of PFAS, which includes:
 - Incineration: High-temperature incineration is a promising method for the complete destruction of PFAS.[\[4\]](#)[\[5\]](#)
 - Hazardous Waste Landfill: Disposal in a specially designed hazardous waste landfill with environmental controls to prevent leaching.[\[4\]](#)
 - Deep Well Injection: For liquid waste, injection into deep, geologically stable underground wells.[\[4\]](#)
- Documentation: Maintain meticulous records of the waste generated, including quantities and disposal dates, in accordance with regulatory requirements.

III. Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **2-(Perfluorodecyl)ethyl acrylate** waste in a laboratory setting.



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